

A Comparative Guide to the Shape Transition in Samarium-150 and Samarium-152

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Samarium-152

Cat. No.: B085415

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The atomic nucleus, a complex quantum system, can exhibit remarkable changes in its structure with the addition of just a few nucleons. A classic example of such a phenomenon is the sharp shape transition observed between the isotopes Samarium-150 (^{150}Sm) and **Samarium-152** (^{152}Sm). This guide provides a detailed comparison of these two isotopes, highlighting the dramatic change from a nearly spherical, vibrational nucleus (^{150}Sm) to a well-deformed, rotational nucleus (^{152}Sm). This transition, occurring at a neutron number of $N=90$, is a cornerstone for understanding nuclear collectivity and shape coexistence.

Quantitative Comparison of Nuclear Properties

The transition from a spherical to a deformed shape is quantified by several key experimental observables. The following table summarizes the critical data for ^{150}Sm and ^{152}Sm , providing a clear picture of their structural differences.

Property	¹⁵⁰ Sm	¹⁵² Sm	Significance
Energy of the first 2 ⁺ state, E(2 ₁ ⁺) [keV]	333.9	121.8	A lower E(2 ₁ ⁺) in ¹⁵² Sm indicates a more collective, rotational character.
Energy of the first 4 ⁺ state, E(4 ₁ ⁺) [keV]	773.3	366.5	Consistent with the trend for rotational nuclei, the energy spacing in ¹⁵² Sm is more compressed.
Energy Ratio E(4 ₁ ⁺)/E(2 ₁ ⁺)	2.31	3.01	This ratio is a key indicator of nuclear shape. A value around 2.0 is characteristic of a spherical vibrator, while a value approaching 3.33 is indicative of a rigid rotor. The values clearly show the vibrational nature of ¹⁵⁰ Sm and the rotational nature of ¹⁵² Sm.[1][2]
Reduced Transition Probability, B(E2; 0 ₁ ⁺ → 2 ₁ ⁺) [e ² b ²]	1.36(3)	3.46(6)	The significantly larger B(E2) value for ¹⁵² Sm signifies a much greater collective quadrupole motion, characteristic of a deformed nucleus.[3]
Quadrupole Deformation Parameter, β ₂	~0.19	~0.30	This parameter directly quantifies the nuclear deformation. The larger value for

^{152}Sm confirms its pronounced prolate (cigar-like) shape compared to the nearly spherical ^{150}Sm .[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Theoretical Framework: The Interacting Boson Model

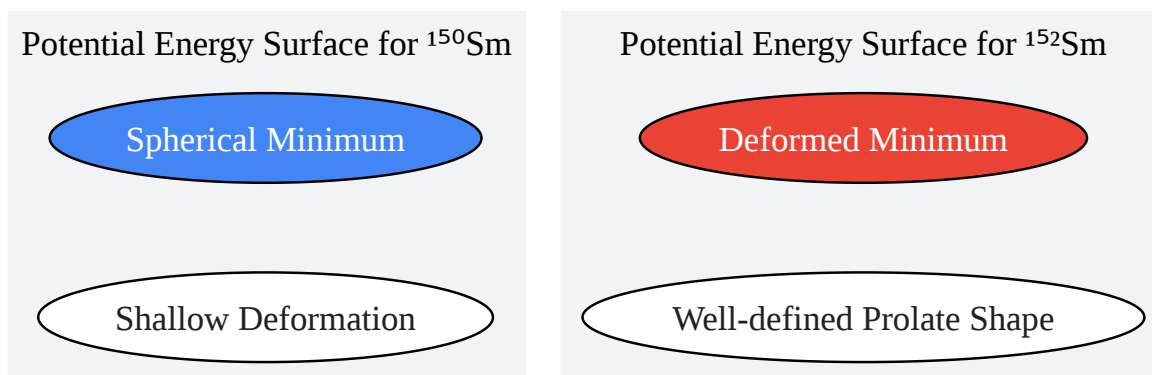
The shape transition in the Samarium isotopes is well-described by the Interacting Boson Model (IBM).[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) In this model, pairs of valence nucleons (protons and neutrons) are treated as bosons. The structure of the nucleus is then determined by the interactions between these bosons.

- ^{150}Sm (Vibrational Limit): The properties of ^{150}Sm are close to the U(5) dynamical symmetry of the IBM, which corresponds to a spherical vibrator. The energy levels are characterized by phonon-like excitations.
- ^{152}Sm (Rotational Limit): In contrast, ^{152}Sm is well-described by the SU(3) dynamical symmetry, which corresponds to a deformed rotor. Its spectrum exhibits characteristic rotational bands.

The transition between these two limits as the neutron number increases from 88 (in ^{150}Sm) to 90 (in ^{152}Sm) is a classic example of a quantum phase transition in a finite quantum system.

Visualizing the Shape Transition: Potential Energy Surfaces

A powerful way to visualize the difference in shape between ^{150}Sm and ^{152}Sm is through Potential Energy Surfaces (PES). These surfaces are theoretical calculations that show the nuclear binding energy as a function of deformation parameters.



[Click to download full resolution via product page](#)

Caption: Schematic Potential Energy Surfaces for ^{150}Sm and ^{152}Sm .

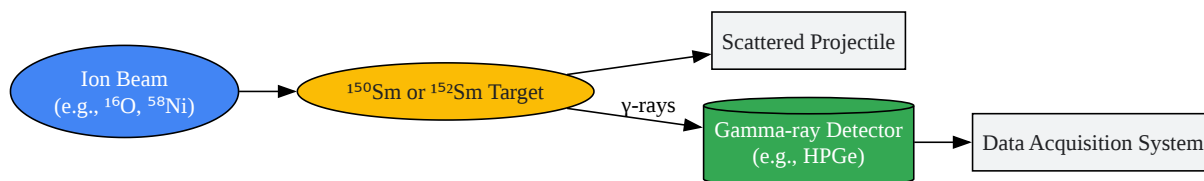
The PES for ^{150}Sm shows a minimum at zero deformation, indicating a spherical ground state. [13][14][15][16] In contrast, the PES for ^{152}Sm exhibits a deep minimum at a significant non-zero deformation, confirming its stable, deformed ground state. [13][14][15][16][17]

Experimental Protocols

The data presented in this guide are primarily derived from two key experimental techniques: Coulomb excitation and inelastic electron scattering.

Coulomb Excitation

Coulomb excitation is a powerful tool for probing the collective properties of nuclei. [18][19][20][21] The process involves scattering a charged projectile (e.g., an alpha particle or a heavier ion) off a target nucleus at energies below the Coulomb barrier. The electromagnetic interaction between the projectile and the target can excite the nucleus to higher energy levels without the complications of nuclear reactions.



[Click to download full resolution via product page](#)

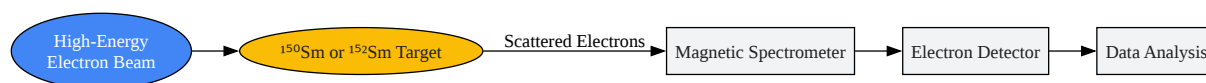
Caption: Workflow for a Coulomb Excitation Experiment.

Methodology:

- **Beam Production and Acceleration:** A beam of ions is produced in an ion source and accelerated to a specific energy using a particle accelerator.
- **Target Preparation:** A thin foil of the isotopically enriched Samarium isotope (¹⁵⁰Sm or ¹⁵²Sm) is placed in the beam path.
- **Scattering and Detection:** The ion beam impinges on the target. The scattered projectiles and, crucially, the gamma rays emitted from the de-excitation of the target nuclei are detected. High-purity germanium (HPGe) detectors are often used for their excellent energy resolution in detecting gamma rays.
- **Data Analysis:** The energies and intensities of the detected gamma rays provide information about the energy levels of the nucleus. By analyzing the angular distribution and yield of the gamma rays, one can extract the reduced transition probabilities (B(E2) values), which are directly related to the nuclear deformation.

Inelastic Electron Scattering

Inelastic electron scattering provides a clean probe of the charge distribution within the nucleus.[22][23] High-energy electrons are scattered off the target nucleus, and by measuring the energy and momentum of the scattered electrons, one can deduce information about the excited states of the nucleus.



[Click to download full resolution via product page](#)

Caption: Experimental Setup for Inelastic Electron Scattering.

Methodology:

- **Electron Beam:** A high-energy, monoenergetic beam of electrons is generated by an electron accelerator.
- **Target:** A thin target of the desired Samarium isotope is placed in the electron beam.
- **Scattering and Momentum Analysis:** The electrons that scatter inelastically from the target nuclei are momentum-analyzed using a magnetic spectrometer. This allows for precise determination of the energy lost by the electrons.
- **Detection:** The scattered electrons are detected by a suitable detector system.
- **Cross-Section Measurement:** By measuring the number of scattered electrons as a function of energy loss and scattering angle, the inelastic scattering cross-section can be determined. This cross-section is directly related to the transition form factors, which provide information about the charge distribution and, consequently, the shape of the nucleus in its ground and excited states.

Conclusion

The stark differences in the nuclear structure of ¹⁵⁰Sm and ¹⁵²Sm offer a compelling case study in the rapid onset of nuclear deformation. The transition from a spherical vibrator to a prolate rotor is evidenced by a wealth of experimental data, including the energies of excited states, $E(4_1^+)/E(2_1^+)$ ratios, and $B(E2)$ transition probabilities. Theoretical models, such as the Interacting Boson Model, provide a robust framework for understanding this shape transition. The experimental techniques of Coulomb excitation and inelastic electron scattering have been instrumental in elucidating the nuclear shapes and continue to be vital tools in the study of

nuclear structure. The insights gained from studying these Samarium isotopes have broad implications for our understanding of nuclear forces and the collective behavior of nucleons in atomic nuclei.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. iasj.rdd.edu.iq [iasj.rdd.edu.iq]
- 3. B(E2) Values [nndc.bnl.gov]
- 4. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 5. scispace.com [scispace.com]
- 6. researchgate.net [researchgate.net]
- 7. quantum mechanics - Deformation parameters of a nucleus - Physics Stack Exchange [physics.stackexchange.com]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. arxiv.org [arxiv.org]
- 11. researchgate.net [researchgate.net]
- 12. Frontiers | Comparison of Microscopic Interacting Boson Model and Quasiparticle Random Phase Approximation $0\nu\beta\beta$ Decay Nuclear Matrix Elements [frontiersin.org]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. chem.libretexts.org [chem.libretexts.org]
- 16. is.muni.cz [is.muni.cz]
- 17. researchgate.net [researchgate.net]
- 18. Low-Energy Coulomb Excitation for the Shell Model [mdpi.com]

- 19. Coulomb excitation of sup 154 Sm (Journal Article) | ETDEWEB [osti.gov]
- 20. documentserver.uhasselt.be [documentserver.uhasselt.be]
- 21. zfffuw.edu.pl [zfffuw.edu.pl]
- 22. researchgate.net [researchgate.net]
- 23. Electron scattering provides a long-awaited view of unstable nuclei - Physics Today [physicstoday.aip.org]
- To cite this document: BenchChem. [A Comparative Guide to the Shape Transition in Samarium-150 and Samarium-152]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085415#differences-in-shape-transition-between-150sm-and-152sm]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com